

# Structural Characterization of 6-bromo-1H-indene: A Technical Guide

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## Compound of Interest

Compound Name: **6-bromo-1H-indene**

Cat. No.: **B1280595**

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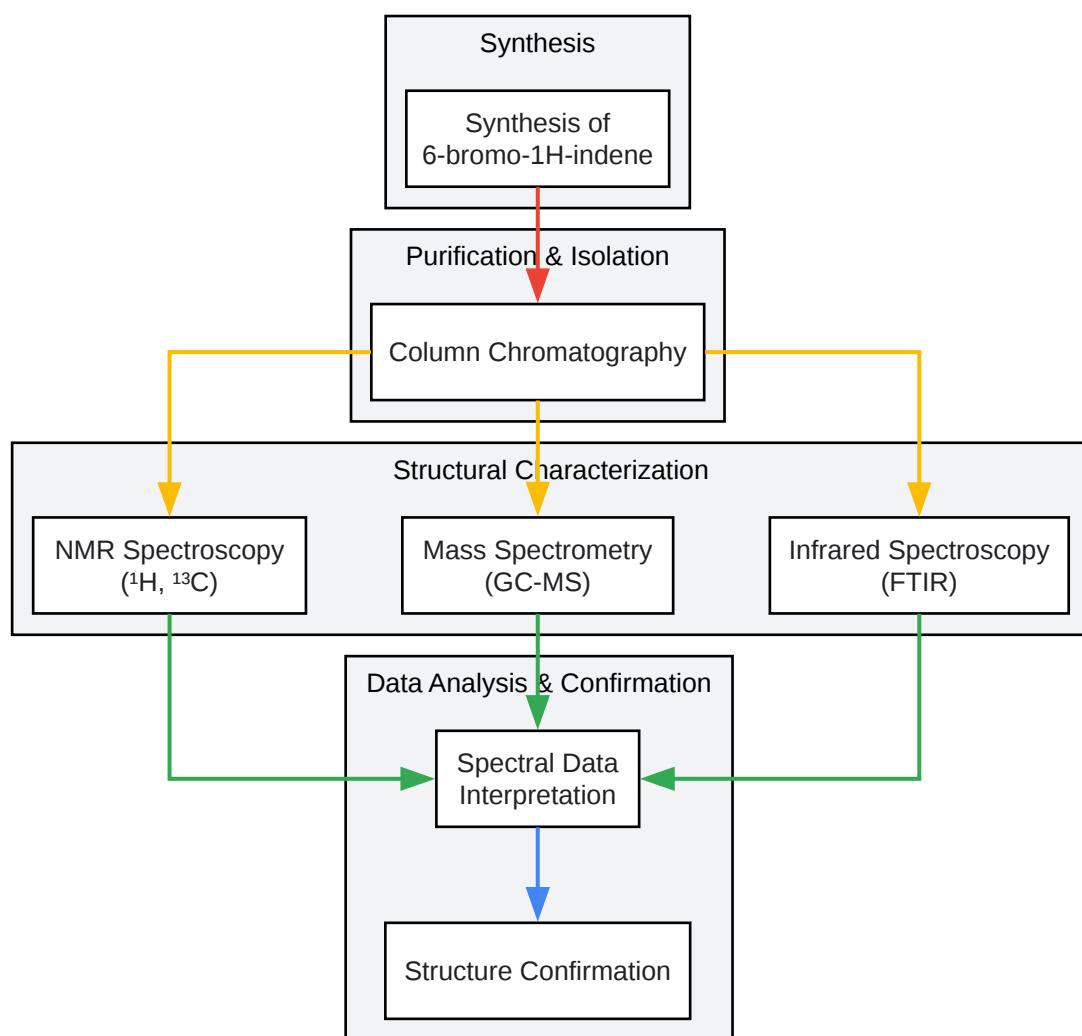
For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the structural characterization of **6-bromo-1H-indene**. Due to the limited availability of published experimental spectra for this specific compound, this guide leverages predicted spectroscopic data and analysis of structurally related compounds to offer a comprehensive overview of its key characterization features. This document is intended to serve as a valuable resource for researchers in organic synthesis, medicinal chemistry, and drug development by providing anticipated data for identification and quality control, alongside detailed experimental protocols.

## Chemical Structure and Properties

**6-bromo-1H-indene** is a halogenated derivative of indene, a bicyclic hydrocarbon. The presence of the bromine atom on the aromatic ring significantly influences its chemical reactivity and spectroscopic properties.

Chemical Structure:



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